

# Unearthing the Foundations: Early Research into 4-Hydroxyhygric Acid and its Derivatives

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## Compound of Interest

Compound Name: 4-Hydroxyhygric acid

Cat. No.: B15553229

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A comprehensive exploration into the nascent stages of research on **4-Hydroxyhygric acid** reveals a fascinating journey of discovery intertwined with the foundational work on proline and its related alkaloids at the turn of the 20th century. This technical guide synthesizes the early history, isolation, structural elucidation, and initial synthetic efforts concerning this N-methylated hydroxylated proline derivative, providing a valuable resource for researchers, scientists, and drug development professionals.

## Discovery and Initial Characterization

The story of **4-Hydroxyhygric acid** is intrinsically linked to the early investigations of pyrrolidine alkaloids. While the direct discovery of **4-Hydroxyhygric acid** is not pinpointed to a single seminal publication in the earliest literature, its structural parents, hygric acid (N-methylproline) and hydroxyproline, were subjects of intense study by pioneering chemists.

The pyrrolidine ring, the core of these compounds, was recognized in alkaloids like hygrine and cuscohygrine, which were first isolated from coca leaves (*Erythroxylum coca*) by Carl Liebermann in 1889.<sup>[1][2][3]</sup> This predated the formal isolation and naming of proline itself.

Proline was first isolated in 1900 by Richard Willstätter during his work on N-methylproline (hygric acid).<sup>[4]</sup> Shortly after, in 1902, Emil Fischer isolated hydroxyproline from hydrolyzed gelatin and was instrumental in discovering the cyclic amino acids, proline and "oxyproline"

(hydroxyproline).[5][6] These foundational discoveries set the stage for identifying and understanding hydroxylated and N-methylated proline derivatives.

While early direct studies are scarce, later phytochemical analyses identified 4-hydroxyhygrinic acid as a natural product. For instance, it has been isolated from the leaves of *Erythroxylum argentinum*.<sup>[7]</sup>

## Physicochemical Properties

Early research would have characterized **4-Hydroxyhygric acid** based on its fundamental physicochemical properties. Modern data provides a clear picture of these characteristics, which would have been painstakingly determined through classical methods in the early 20th century.

Property	Value	Reference
IUPAC Name	(2S,4R)-4-hydroxy-1-methylpyrrolidine-2-carboxylic acid	[8]
Molecular Formula	C <sub>6</sub> H <sub>11</sub> NO <sub>3</sub>	[8]
Molecular Weight	145.16 g/mol	[8]
Melting Point	238-240 °C	[4]
Boiling Point	316.2 ± 42.0 °C at 760 mmHg	[4]

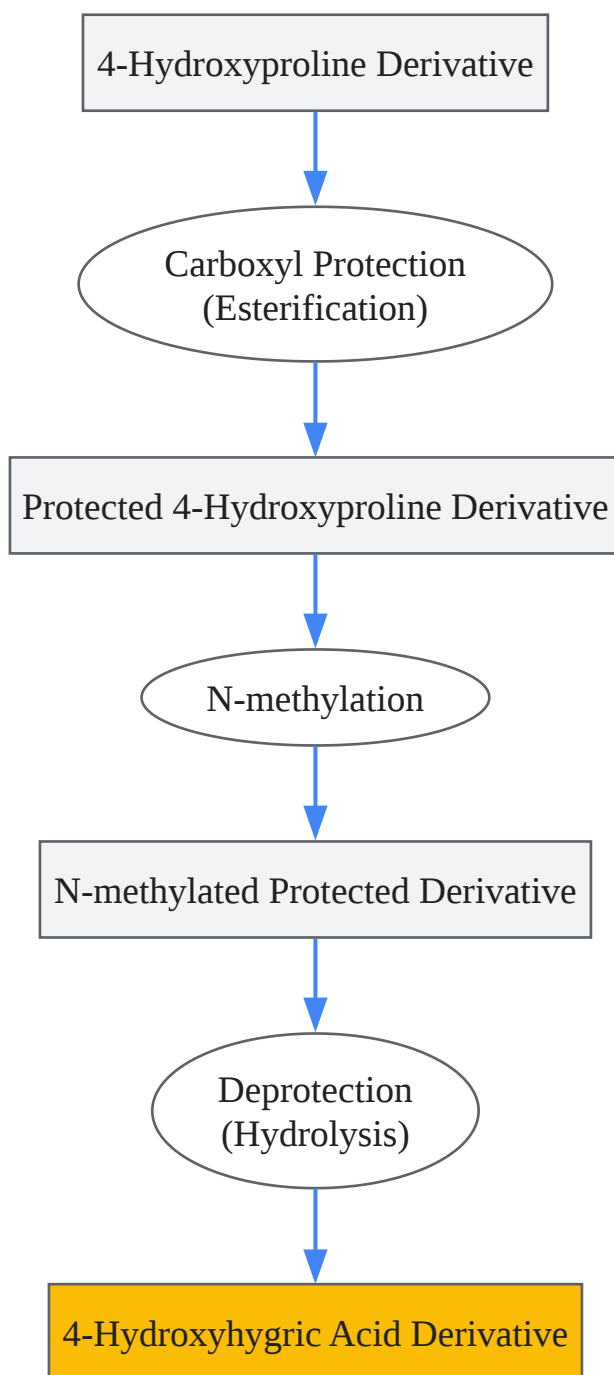
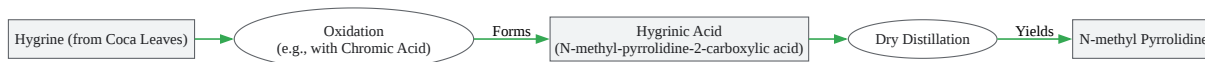
## Early Synthetic Approaches and Structural Elucidation

The structural elucidation of hygric acid and its derivatives was a significant focus of early organic chemists. The synthesis of proline itself was published by Emil Fischer in 1901, a year after Willstätter's isolation.<sup>[4]</sup>

The structure of hygrine was confirmed through oxidation to hygrinic acid (N-methyl-pyrrolidine-2-carboxylic acid), demonstrating the presence of the N-methyl pyrrolidine-2-carboxylic acid

moiety.<sup>[9]</sup> This foundational work on the parent compound provided the chemical knowledge necessary to understand its hydroxylated derivatives.

An early conceptual workflow for the structural elucidation of hydrine, which would have informed the understanding of **4-hydroxyhydrine acid**, can be visualized as follows:



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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)